

Bictegravir-D4: A Technical Overview of Analysis and Purity

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Compound of Interest

Compound Name: *Bictegravir-D4*

Cat. No.: *B15566421*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the analytical methodologies and purity assessment of **Bictegravir-D4**, a deuterated analog of the potent HIV-1 integrase strand transfer inhibitor (INSTI), Bictegravir. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and quality control.

Introduction to Bictegravir

Bictegravir is a key antiretroviral drug used in the treatment of HIV-1 infection.^{[1][2][3]} As an INSTI, its mechanism of action involves the inhibition of the HIV-1 integrase enzyme, which is crucial for the integration of viral DNA into the host cell's genome.^{[1][3]} This action effectively halts the viral replication cycle.^{[1][2]} Bictegravir is often co-formulated with other antiretroviral agents, such as emtricitabine and tenofovir alafenamide, in a single-tablet regimen.^{[4][5]}

Physicochemical Properties of Bictegravir-D4

Bictegravir-D4 is a deuterated form of Bictegravir, often used as an internal standard in pharmacokinetic studies and other analytical applications.

Property	Value	Reference
Chemical Formula	C21H14D4F3N3O5	[6]
Molecular Weight	453.40 g/mol	[6]
Appearance	White solid	[6]
CAS Number	1611493-60-7 (unlabelled)	[6]

Purity Analysis and Certificate of Analysis Data

The purity of **Bictegravir-D4** is a critical parameter for its use as a reference standard and in clinical research. High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) are the primary analytical techniques employed for purity assessment and the identification of related impurities.[7][8][9][10][11]

Below is a summary of purity data from available Certificates of Analysis for different lots of **Bictegravir-D4**.

Lot Number	Purity (%)	Analytical Method
GR-18-173	98.8703 (as Sodium salt)	Not Specified
GR-17-057	97.2	HPLC

Experimental Protocols for Purity Determination

Detailed below are representative experimental protocols for the analysis of Bictegravir and its impurities using modern chromatographic techniques.

RP-UPLC Method for Impurity Profiling

This method is designed for the accurate and reliable quantification of impurities in Bictegravir. [8]

- Instrumentation: Agilent 1290 Infinity II UPLC system with Empower 2.0 software.[7]
- Column: Waters Acquity HSS C18 (50mm x 2.1mm, 1.8 µm).[8]

- Mobile Phase: Acetonitrile and 0.1% Formic Acid in water (80:20 v/v).[8]
- Flow Rate: 0.2 mL/min.[8]
- Column Temperature: Room temperature.[8]
- Detection Wavelength: 281 nm.[8]
- Sample Preparation:
 - Bictegravir Stock Solution: Dissolve the sample in a suitable diluent to achieve a final concentration of 5000 µg/mL.[7]
 - Impurity Stock Solution: Accurately weigh and dissolve 5mg each of Bictegravir impurities in a 100 mL volumetric flask with diluent to get a final concentration of 50 µg/mL for each impurity.[7]
 - Spiked Sample Solution: Transfer 5 mL of the Bictegravir stock solution and 5 mL of the impurity stock solution into a 50 mL volumetric flask and dilute to volume with the diluent. [7]

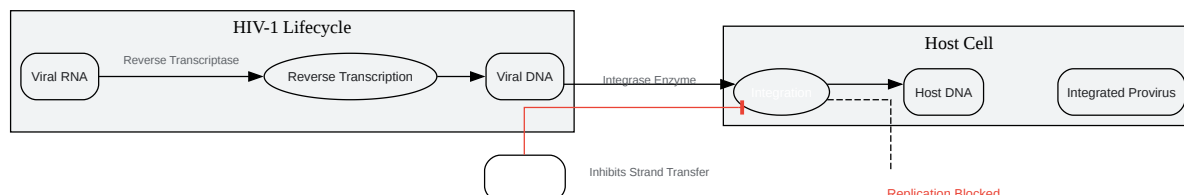
RP-HPLC Method for Simultaneous Estimation

This method is suitable for the simultaneous estimation of Bictegravir in combination with other antiretroviral drugs.[11]

- Column: Denali C18 column (150 mm × 4.6 mm, 5 µm).[10][11]
- Mobile Phase: Buffer (0.1% formic acid at pH 2.2) and acetonitrile in a 50:50 ratio.[11]
- Flow Rate: 1.0 mL/min.[9][11]
- Column Temperature: 30°C.[9][11]
- Detection Wavelength: 272 nm.[11]
- Injection Volume: 20 µL.[9]

Mechanism of Action: Signaling Pathway

Bictegravir functions by inhibiting the strand transfer step of HIV-1 DNA integration, a critical process for viral replication. The following diagram illustrates this mechanism.

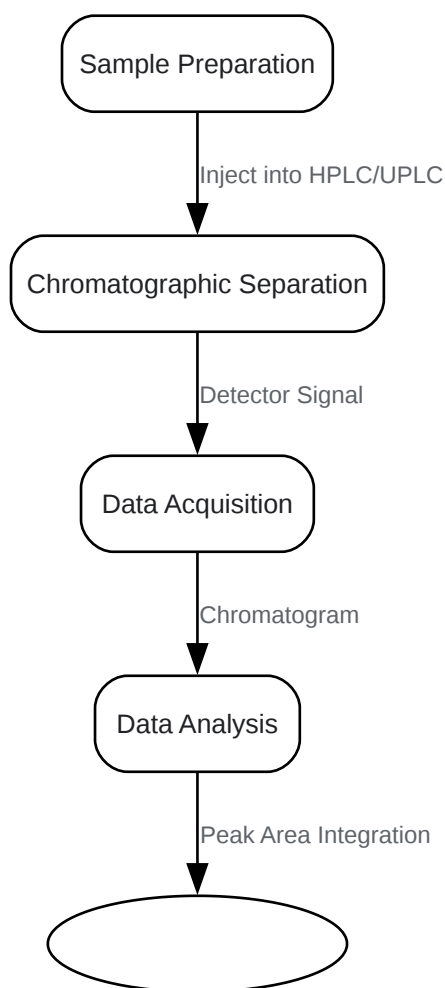


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Caption: Inhibition of HIV-1 DNA Integration by Bictegravir.

Experimental Workflow for Purity Analysis

The general workflow for determining the purity of a **Bictegravir-D4** sample using chromatography is outlined below.



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Caption: General Workflow for Chromatographic Purity Analysis.

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